

Technical Support Center: Dissolving Lyophilized Gastrin I (1-14) Peptide

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Compound of Interest

Compound Name: *Gastrin I (1-14), human tfa*

Cat. No.: *B15607568*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the dissolution of lyophilized Gastrin I (1-14) peptide in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized Gastrin I (1-14) peptide?

A1: For hydrophobic peptides like Gastrin I (1-14), Dimethyl Sulfoxide (DMSO) is a highly recommended solvent.^{[1][2]} It is effective for dissolving peptides that have poor solubility in aqueous solutions.^[1] One supplier specifies that **Gastrin I (1-14), human TFA** is soluble in DMSO at a concentration of ≥ 100 mg/mL.^[3]

Q2: Should I use the entire vial of lyophilized peptide for the initial dissolution test?

A2: No, it is strongly advised to first test the solubility with a small aliquot of the lyophilized peptide before dissolving the entire sample.^{[1][4]} This prevents the potential loss of valuable peptide in case of solubility issues.

Q3: What is the general procedure for dissolving Gastrin I (1-14) in DMSO?

A3: Begin by allowing the vial of lyophilized peptide to equilibrate to room temperature before opening to prevent condensation.[1][5] Add the desired volume of high-purity, anhydrous DMSO to the vial.[6] Gently agitate or vortex the mixture to facilitate dissolution.[6] Sonication can also be used to enhance solubility.[1][7]

Q4: Can I dilute the DMSO stock solution with an aqueous buffer?

A4: Yes, once the peptide is fully dissolved in DMSO, you can slowly add the DMSO-peptide solution dropwise to your sterile aqueous buffer or cell culture medium while gently mixing to achieve the desired final concentration.[4][6]

Q5: What is the maximum recommended concentration of DMSO in a final cell-based assay?

A5: The final concentration of DMSO should be kept as low as possible for cell-based experiments, as it can be toxic to cells. A final concentration of 0.5% to 1% DMSO is generally considered safe for most cell assays, although some cell lines may tolerate up to 5%.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide does not dissolve completely in DMSO.	Insufficient solvent volume or peptide aggregation.	Try adding a slightly larger volume of DMSO. Use sonication to aid dissolution. ^[1] Gentle warming can also be attempted, but care must be taken to avoid peptide degradation.
Precipitation occurs upon dilution with aqueous buffer.	The peptide has reached its solubility limit in the final aqueous solution.	Reduce the final concentration of the peptide in the aqueous buffer. Alternatively, after dissolving in DMSO, try a stepwise dilution into the aqueous buffer with constant gentle mixing. ^[4] If precipitation persists, the peptide solution may need to be lyophilized again and redissolved at a lower concentration. ^[1]
The reconstituted peptide solution appears cloudy or contains particulates.	Incomplete dissolution or presence of insoluble impurities.	Centrifuge the solution to pellet any undissolved material before use. ^[7] Ensure that the DMSO used is of high purity and anhydrous.

Quantitative Data Summary

Parameter	Value	Reference
Solubility of Gastrin I (1-14), human TFA in DMSO	≥ 100 mg/mL (54.95 mM)	^[3]
Recommended Final DMSO Concentration for Cell Assays	0.5% - 1% (v/v)	^[4]

Experimental Protocol: Reconstitution of Lyophilized Gastrin I (1-14) in DMSO

Materials:

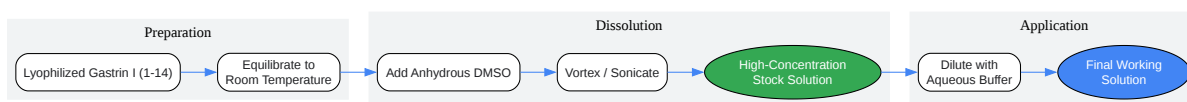
- Lyophilized Gastrin I (1-14) peptide
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial containing the lyophilized Gastrin I (1-14) peptide to warm to room temperature before opening.[\[1\]](#)[\[5\]](#)
- Initial Dissolution Test (Recommended):
 - Weigh out a small, accurately measured amount of the lyophilized peptide into a sterile microcentrifuge tube.
 - Add a calculated volume of DMSO to achieve a high-concentration stock solution (e.g., 10 mg/mL).
 - Gently vortex the tube until the peptide is completely dissolved. If needed, sonicate the sample for short bursts in a water bath.[\[1\]](#)
- Preparation of Stock Solution:
 - Once solubility is confirmed, carefully add the appropriate volume of DMSO to the vial containing the entire lyophilized peptide to achieve the desired stock concentration.

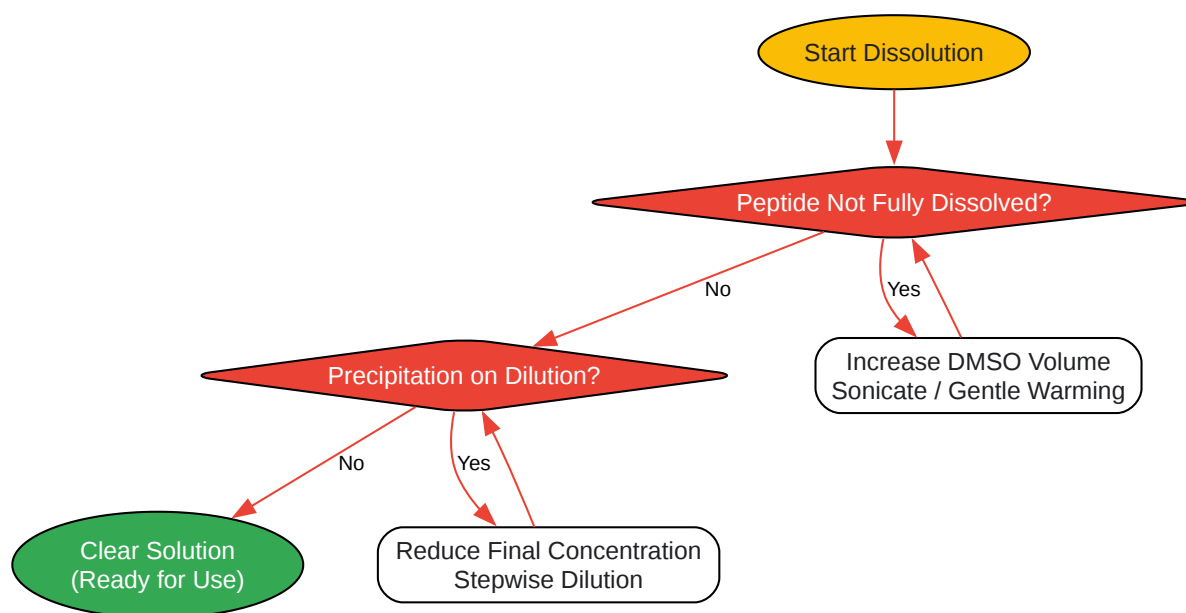
- Recap the vial and vortex gently until the peptide is fully dissolved. A clear solution should be obtained.[1]
- Aliquoting and Storage:
 - Aliquot the DMSO stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the lyophilized peptide at -20°C or colder for long-term storage.[4] Once reconstituted in DMSO, store the aliquots at -20°C.[3]

Visualizations



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Caption: Workflow for dissolving lyophilized Gastrin I (1-14) in DMSO.



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Caption: Troubleshooting logic for dissolving Gastrin I (1-14).

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